Structural Elucidation of Methyl 4-cyano-3-hydroxybenzoate: A Comparative Spectroscopic Guide

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Compound of Interest

Compound Name:	*Methyl 4-cyano-3-hydroxybenzoate*
CAS No.:	*6520-87-2*
Cat. No.:	*B1317360*

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Executive Summary: The Regioisomer Challenge

Methyl 4-cyano-3-hydroxybenzoate (CAS 6520-87-2) acts as a critical intermediate in the synthesis of various kinase inhibitors and anti-viral scaffolds. However, its structural validation presents a unique challenge: distinguishing it from its thermodynamically stable regioisomer, Methyl 3-cyano-4-hydroxybenzoate (CAS 156001-68-2).

Both molecules share identical molecular weights (177.16 g/mol), identical fragmentation patterns in low-res MS, and similar functional group signatures in FTIR. This guide provides an authoritative workflow to unambiguously confirm the 1,3,4-substitution pattern, prioritizing Nuclear Magnetic Resonance (NMR) techniques over less specific alternatives.

Strategic Workflow

The following decision tree outlines the logical progression from bulk characterization to absolute structural confirmation.

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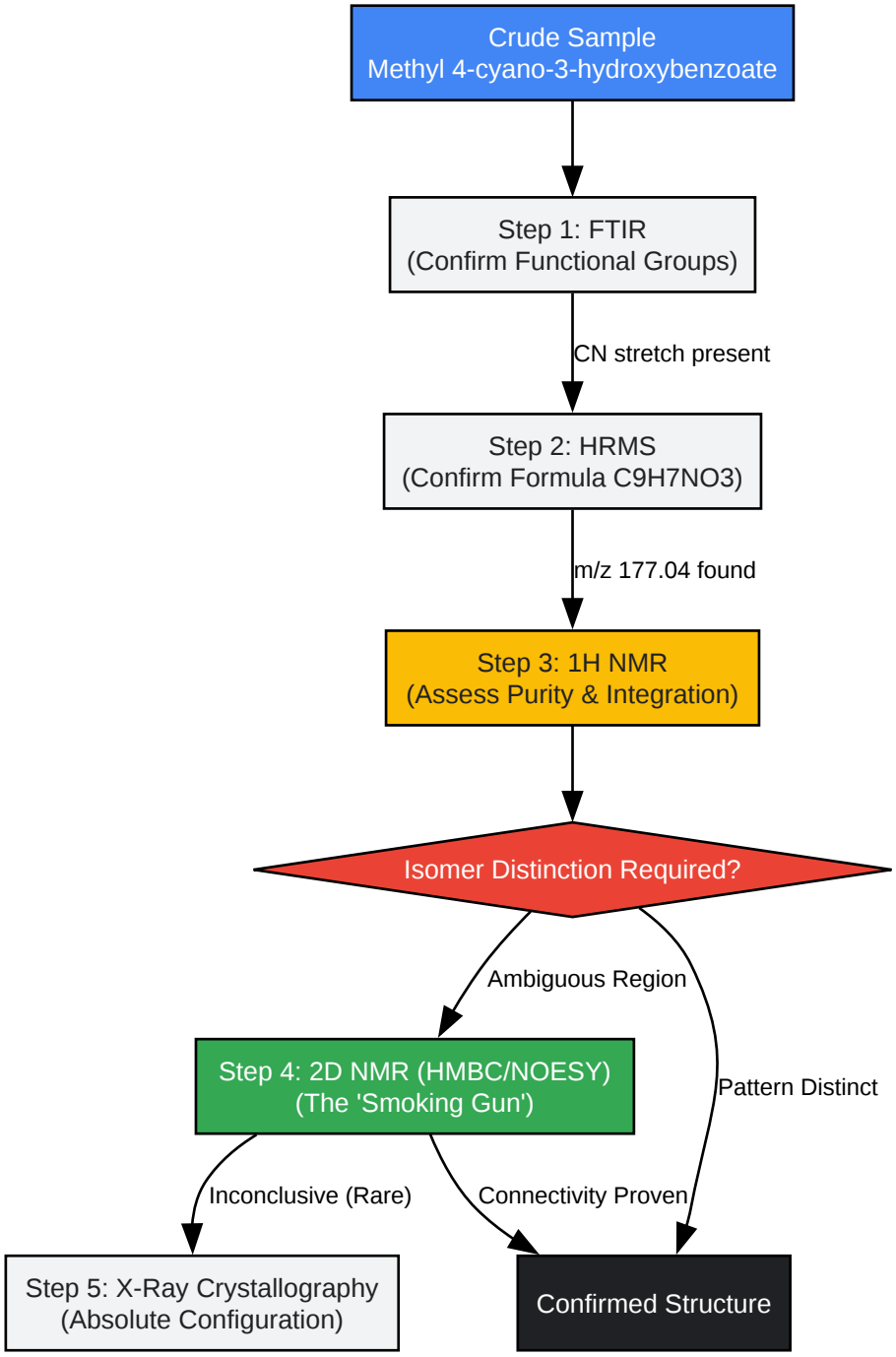

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Figure 1: Analytical workflow for structural confirmation. Note that 2D NMR is the critical step for regioisomer differentiation.

Comparative Technique Analysis

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The following table evaluates the utility of standard spectroscopic methods specifically for distinguishing the target molecule from its isomers.

Technique	Specificity for Regioisomers	Cost/Time Efficiency	Key Diagnostic Feature
FTIR	Low	High	Nitrile stretch ( ) at ~2230 cm^{-1}. Confirms presence of CN but not position.
HRMS (ESI)	Low	Medium	Exact mass (177.0426 Da). Fragmentation is often identical for isomers.
1H NMR	High	High	Chemical shift of the isolated proton (H2). Synergistic shielding effects differ between isomers.
13C NMR	Medium	High	Carbonyl and Nitrile carbon shifts are distinct but require careful referencing.
HMBC (2D)	Definitive	Medium	3-bond correlations. Can visualize the connection between the aromatic proton and the Nitrile carbon.

Deep Dive: NMR Characterization

The most reliable method to distinguish **Methyl 4-cyano-3-hydroxybenzoate** (Target) from Methyl 3-cyano-4-hydroxybenzoate (Isomer) is the analysis of the aromatic proton at position 2 (H2), located between the ester and the hydroxyl/cyano groups.

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A. 1H NMR Prediction & Logic

- Target (4-CN, 3-OH): The H2 proton is flanked by an Ester (deshielding) and a Hydroxyl (shielding/donating).
- Isomer (3-CN, 4-OH): The H2 proton is flanked by an Ester (deshielding) and a Cyano group (deshielding).

Result: The H2 proton in the Isomer will appear significantly downfield (higher ppm) compared to the Target.

Diagnostic Reference Table (Solvent: DMSO-d6)

Proton Assignment	Target: 4-cyano-3-hydroxy (ppm)	Isomer: 3-cyano-4-hydroxy (ppm)	Multiplicity
H-2 (Isolated)	~7.50 - 7.60	~8.10 - 8.25	Singlet (d, J~2Hz)
H-6 (Ortho to Ester)	~7.45	~8.05	Doublet (dd)
H-5 (Ortho to CN/OH)	~7.70 (Ortho to CN)	~7.10 (Ortho to OH)	Doublet (d)
-OCH3 (Methyl)	~3.85	~3.88	Singlet
-OH (Phenolic)	~11.0 (Broad)	~11.2 (Broad)	Singlet (Exchangeable)

> *Analyst Note: The shift of H-5 is also diagnostic. In the Target, H-5 is ortho to the electron-withdrawing Cyano group, pushing it downfield (~7.7 ppm). In the Isomer, H-5 is ortho to the electron-donating Hydroxyl group, shielding it upfield (~7.1 ppm).*

B. The "Smoking Gun": HMBC Correlation

Heteronuclear Multiple Bond Correlation (HMBC) provides the absolute proof of structure by linking protons to carbons separated by 2 or 3 bonds.

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- Logic: We look for the correlation between the isolated proton H2 and the Nitrile Carbon (C≡N).
- In the Isomer: H2 is 3 bonds away from the Nitrile Carbon. Strong Correlation.
- In the Target: H2 is 4 bonds away from the Nitrile Carbon. No Correlation.

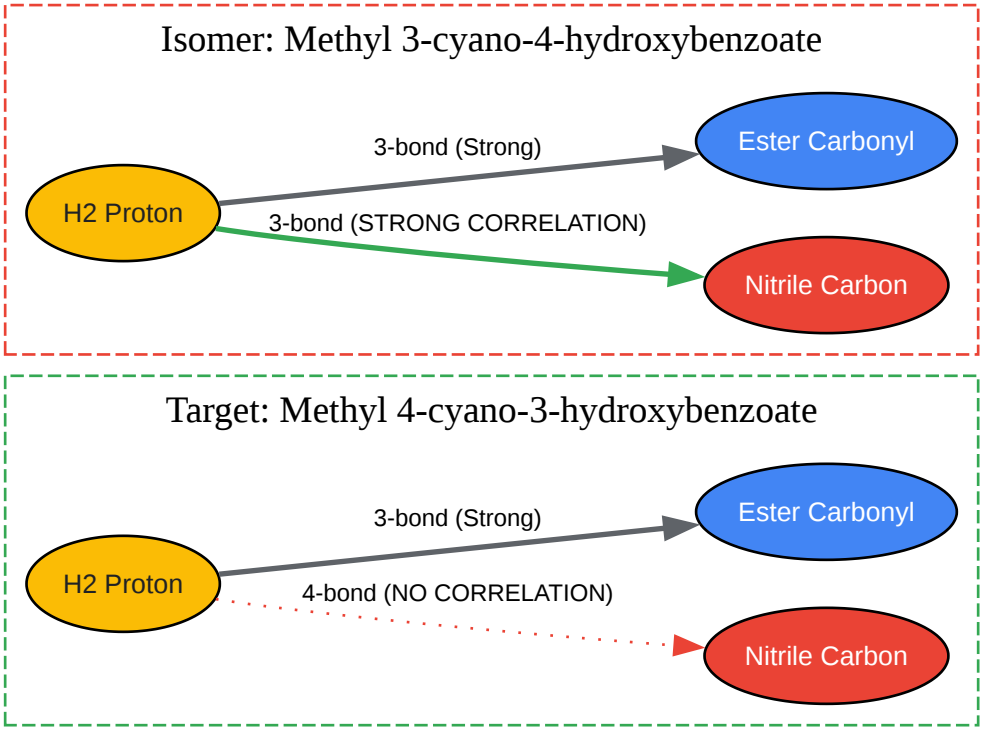

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Figure 2: HMBC connectivity logic. The presence of a cross-peak between H2 and the Nitrile carbon confirms the Isomer, not the Target.

Experimental Protocols

To ensure reproducibility and valid comparisons, follow these standardized protocols.

Protocol A: Sample Preparation for NMR

- Mass: Weigh 10–15 mg of the solid sample.
- Solvent: Add 0.6 mL of DMSO-d6 (Dimethyl sulfoxide-d6).

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- Why DMSO? It ensures full solubility of the polar phenol and reduces the exchange rate of the hydroxyl proton, allowing it to be visualized as a sharp peak (unlike in CDCl3 where it may broaden or disappear).

- Tube: Transfer to a clean, dry 5mm NMR tube.
- Acquisition:
  - 1H: 16 scans, 30° pulse angle, D1 relaxation delay ≥ 1.0s.
  - HMBC: Optimized for long-range coupling of 8 Hz (standard).

Protocol B: FTIR Identification

- Method: ATR (Attenuated Total Reflectance) on neat solid.
- Scan Range: 4000 – 600 cm^{-1}.
- Key Checkpoints:
  - 3300-3400 cm^{-1}: Broad -OH stretch (Phenol).
  - 2230 cm^{-1}: Sharp -CN stretch (Nitrile). Note: Absence of this peak indicates hydrolysis to the amide or acid.
  - 1720 cm^{-1}: Strong C=O stretch (Ester).

References

- Synthesis of Hydroxybenzoate Derivatives
  - Title: Preparation method for 3-cyano-4-hydroxybenzoic acid methyl ester (Isomer Synthesis).[1]
  - Source: WIPO P
  - URL:[Link][2]
- NMR Data for Benzoate Esters

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- Title: Methyl 4-hydroxybenzoate 1H NMR Spectrum.[3][4]
- Source: ChemicalBook / Sigma-Aldrich Reference Standards.

- General Isomer Differentiation
  - Title: NMR Detection of Isomers Arising
  - Source: National Institutes of Health (NIH) / NCBI.
  - URL:[Link]

- Product Data (Target Molecule)
  - Title: **Methyl 4-cyano-3-hydroxybenzoate** Product Page.[1]
  - Source: ChemicalBook CAS 6520-87-2.

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